

# 2-Methoxyethyl Methacrylate (CAS 6976-93-8): A Comprehensive Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Methoxyethyl methacrylate

Cat. No.: B1202943

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **2-Methoxyethyl Methacrylate** (MEMA), a versatile monomer with significant applications in polymer synthesis, particularly for biomaterials and specialized coatings. This document outlines its physicochemical properties, synthesis and polymerization methodologies, key applications, and safety information.

## Core Data Summary

A compilation of the essential physicochemical and toxicological data for **2-Methoxyethyl Methacrylate** is presented below for easy reference.

## Physicochemical Properties of 2-Methoxyethyl Methacrylate

Property	Value	Source(s)
CAS Number	6976-93-8	[1][2][3]
Molecular Formula	C <sub>7</sub> H <sub>12</sub> O <sub>3</sub>	[1][4]
Molecular Weight	144.17 g/mol	[1][2][4]
Appearance	Colorless transparent liquid	[1][2]
Density	0.9933 g/mL at 20 °C; 0.993 g/mL at 25 °C	[2][3][4]
Boiling Point	175 °C (decomposition); 65 °C at 12 mmHg	[1][2][3][4]
Vapor Pressure	22.3 Pa at 20 °C	[1][3][4]
Water Solubility	31.33 g/L at 20 °C	[1][4]
log Kow (Octanol-Water Partition Coefficient)	1.3 at 23 °C	[1][4]
Refractive Index (n <sub>20/D</sub> )	1.431	[2][3][4]
Flash Point	150 °F (65.6 °C)	[2][3][4]

## Toxicological Profile

Endpoint	Result	Species	Source(s)
Acute Oral Toxicity (LD50)	>2000 mg/kg bw	Rat	[1]
Acute Dermal Toxicity (LD50)	>2000 mg/kg bw (for 2-ethoxyethyl methacrylate)	Rat	[1]
Skin Irritation	Expected to be at most slightly irritating	[1]	
Eye Irritation	Causes serious eye irritation	[5][6]	
Skin Sensitization	May cause an allergic skin reaction	[5]	
Systemic Toxicity	Likely driven by the metabolite 2-methoxyethanol, which has known reproductive and developmental toxicity.	[1]	

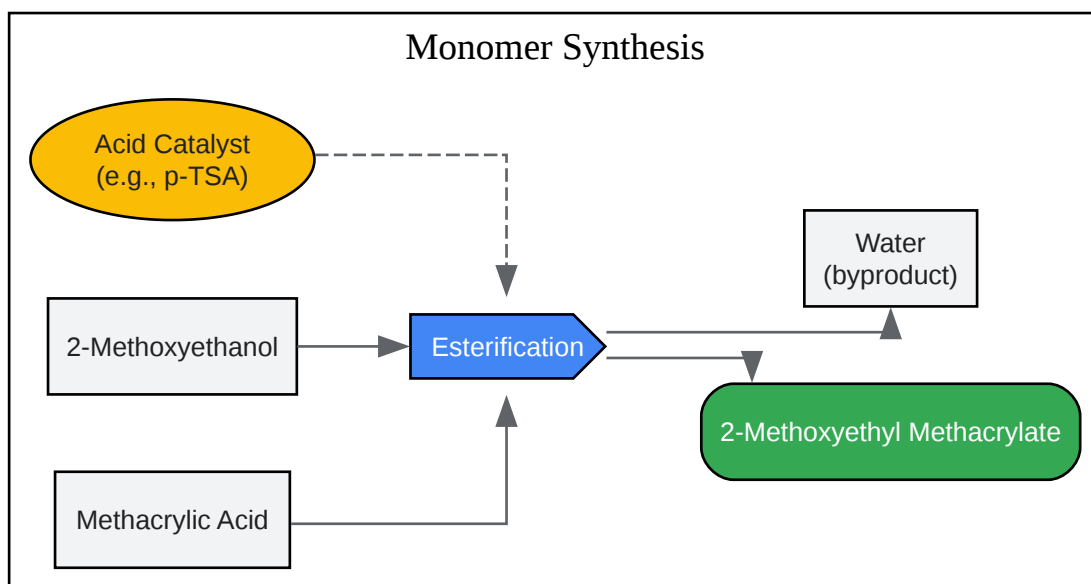
## Synthesis and Polymerization

**2-Methoxyethyl methacrylate** can be synthesized through standard esterification or transesterification processes. Its polymerization can be achieved via various methods, including free-radical polymerization and controlled radical polymerization techniques, to produce poly(**2-methoxyethyl methacrylate**) (PMEA).

### Synthesis of 2-Methoxyethyl Methacrylate

A common method for the synthesis of MEMA is the esterification of methacrylic acid with 2-methoxyethanol. Another approach is the transesterification of methyl methacrylate with 2-methoxyethanol.

Conceptual Synthesis Workflow:



[Click to download full resolution via product page](#)

*Synthesis of 2-Methoxyethyl Methacrylate via Esterification.*

## Polymerization of 2-Methoxyethyl Methacrylate

Poly(**2-methoxyethyl methacrylate**) (PMEA) is commonly synthesized via free-radical polymerization. Controlled radical polymerization techniques such as Atom Transfer Radical Polymerization (ATRP) and Reversible Addition-Fragmentation chain-Transfer (RAFT) polymerization can also be employed to achieve polymers with well-defined molecular weights and low polydispersity.

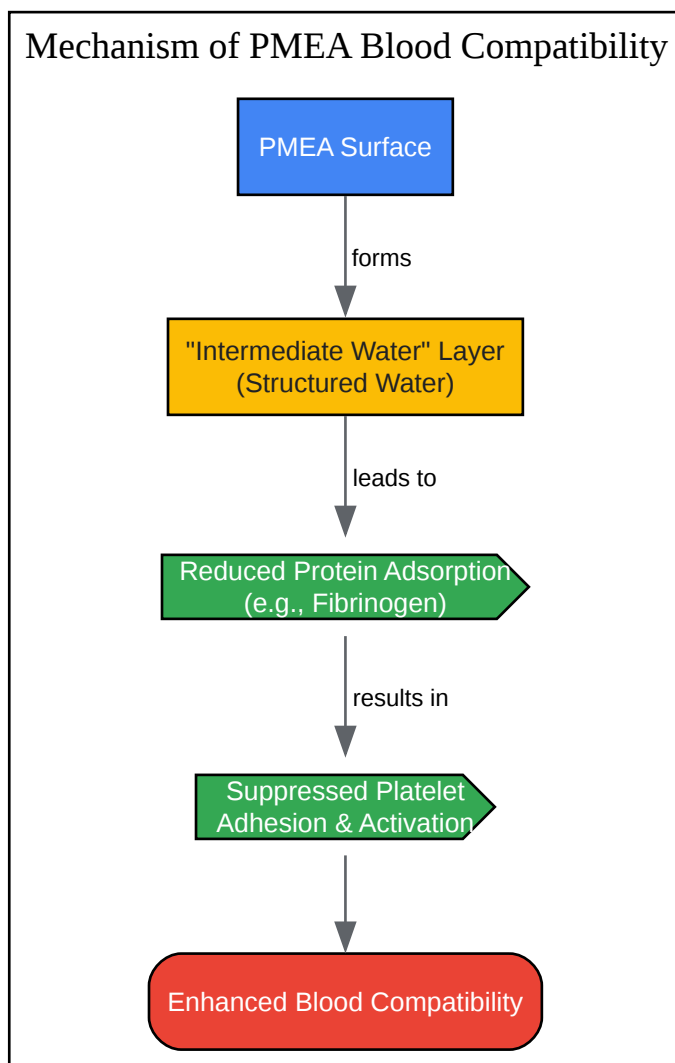
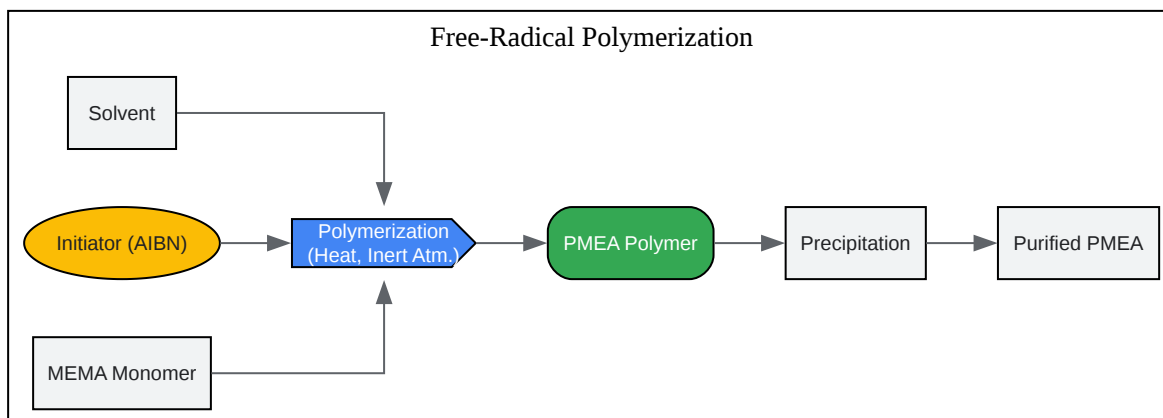
### Experimental Protocol: Free-Radical Polymerization of **2-Methoxyethyl Methacrylate** (Representative)

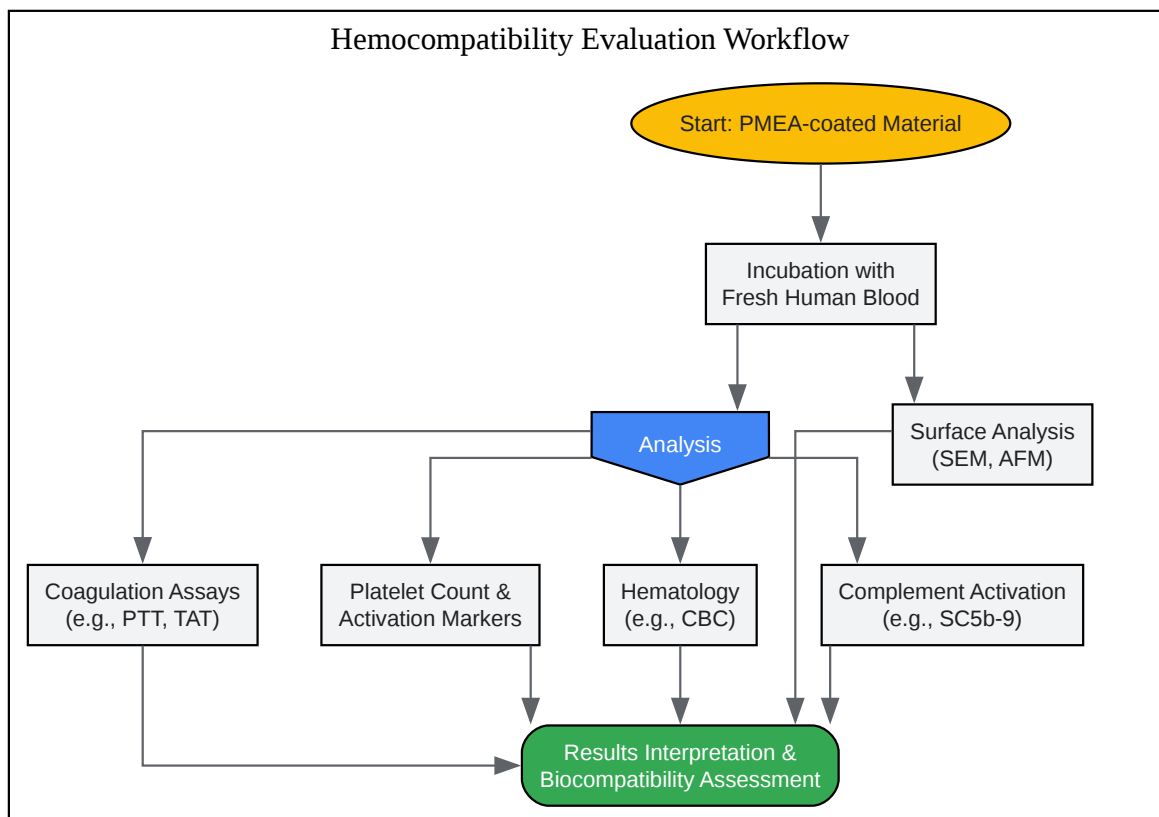
This protocol is based on general procedures for the free-radical polymerization of similar methacrylate monomers.

- Materials:
  - **2-Methoxyethyl methacrylate** (MEMA) (monomer)
  - Azobisisobutyronitrile (AIBN) (initiator)

- Anhydrous solvent (e.g., toluene, 1,4-dioxane)
- Precipitating solvent (e.g., methanol, hexane)
- Procedure:
  1. The MEMA monomer is purified to remove any inhibitors.
  2. A calculated amount of MEMA and AIBN (typically 0.1-1 mol% relative to the monomer) are dissolved in the anhydrous solvent in a reaction flask equipped with a magnetic stirrer and a condenser.
  3. The reaction mixture is deoxygenated by bubbling with an inert gas (e.g., nitrogen or argon) for 30-60 minutes.
  4. The flask is then immersed in a preheated oil bath at a specific temperature (e.g., 60-80 °C) to initiate polymerization.
  5. The polymerization is allowed to proceed for a predetermined time to achieve the desired conversion.
  6. The reaction is terminated by cooling the flask in an ice bath and exposing the mixture to air.
  7. The resulting polymer (PMEA) is isolated by precipitation in a large excess of a non-solvent (e.g., methanol or hexane).
  8. The precipitated polymer is collected by filtration, washed with the precipitating solvent, and dried under vacuum to a constant weight.

Conceptual Polymerization Workflow:





[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [polymer.chem.cmu.edu](http://polymer.chem.cmu.edu) [[polymer.chem.cmu.edu](http://polymer.chem.cmu.edu)]
- 2. [cdnmedia.eurofins.com](http://cdnmedia.eurofins.com) [[cdnmedia.eurofins.com](http://cdnmedia.eurofins.com)]
- 3. [ijfmr.com](http://ijfmr.com) [[ijfmr.com](http://ijfmr.com)]

- 4. CN102850217B - The preparation method of methoxyethyl acrylate and methoxyethyl methacrylate - Google Patents [patents.google.com]
- 5. dergipark.org.tr [dergipark.org.tr]
- 6. Predicting the In Vivo Performance of Cardiovascular Biomaterials: Current Approaches In Vitro Evaluation of Blood-Biomaterial Interactions - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [2-Methoxyethyl Methacrylate (CAS 6976-93-8): A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1202943#2-methoxyethyl-methacrylate-cas-number-6976-93-8]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)